

An In-depth Technical Guide to the Chemical and Physical Properties of Cyhexatin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cyhexatin*

Cat. No.: *B141804*

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical and physical properties of **Cyhexatin**, tailored for researchers, scientists, and drug development professionals. The information is presented to facilitate research and development activities related to this organotin miticide.

Chemical Identity and Descriptors

Cyhexatin, an organometallic compound of tin, is primarily known for its use as an acaricide to control mites on various crops.^{[1][2]} Accurate identification is crucial for regulatory compliance and scientific documentation.

Identifier	Value	Source
IUPAC Name	tricyclohexylstannanol	[3]
Synonyms	Tricyclohexyltin hydroxide, Plictran, TCTH	[1][4]
CAS Number	13121-70-5	[1]
Molecular Formula	C18H34OSn	[5][6]
Molecular Weight	385.2 g/mol	[5][7]
InChI	InChI=1S/3C6H11.H2O.Sn/c3 1-2-4-6-5-3-1;/h31H,2- 6H2;1H2;/q;+1/p-1	[1]
SMILES	C1CCC(CC1)--INVALID-LINK-- (C3CCCCC3)O	[1]

Physicochemical Properties

The physical and chemical characteristics of **Cyhexatin** are fundamental to understanding its environmental fate, biological interactions, and formulation requirements. Technical grade **Cyhexatin** is a colorless to white, nearly odorless crystalline powder.[5][8]

Property	Value	Conditions/Notes	Source
Physical State	Crystalline Powder	[1][5]	
Color	White	[5]	
Odor	Nearly odorless	[1][5]	
Melting Point	196 °C (385 °F)	Also reported as 195-198 °C.[5]	[1]
Boiling Point	~228 °C (442 °F)	Decomposes.[1][7]	[1][7]
Degradation	Degrades to bis(tricyclohexyl)tin oxide at 121-131 °C.	Decomposes at 228 °C.[9]	[9]
Vapor Pressure	Negligible (approx. 0 mmHg)	At 25 °C.[7][9]	[7][9]
Octanol-Water Partition Coefficient (log Pow)	≥ 6.1	At pH 7, 20°C.[10]	[10]

Solubility Profile

Cyhexatin's solubility is a critical determinant of its bioavailability and environmental mobility. It is practically insoluble in water but shows varying degrees of solubility in organic solvents.[1][5]

Solvent	Solubility	Temperature	Source
Water	< 1 mg/L	25 °C	[1][5]
Dichloromethane	34 g/L	[1][5]	
Carbon Tetrachloride	28 g/L	[1][5]	
Chloroform	216 g/kg	[1]	
Methanol	37 g/kg	[1]	
Benzene	16 g/kg	[1][11]	
Toluene	10 g/kg	[1][11]	
Xylenes	3.6 g/L	[1][5]	
Acetone	1.3 g/L	[1][5]	

Stability and Reactivity

Understanding the stability of **Cyhexatin** is essential for its storage, handling, and predicting its persistence.

- **Thermal Stability:** **Cyhexatin** is stable up to 100 °C in aqueous suspensions.[5] It begins to degrade to bis(tricyclohexyl)tin oxide between 121 °C and 131 °C.[7]
- **pH Stability:** It is stable in aqueous suspensions under neutral to alkaline conditions (pH 6 and above).[5][12] In the presence of strong acids, it reacts exothermically to form salts.[1][7]
- **Photostability:** **Cyhexatin** is degraded by ultraviolet (UV) light.[5] Exposure to UV radiation leads to its conversion to dicyclohexyltin oxide and subsequently to cyclohexylstannic acid.[1][9]
- **Reactivity:** It is incompatible with strong oxidizing agents.[7]

Experimental Protocols

Analysis of Cyhexatin in Air (NIOSH Method 5504)

This method is designed for determining the concentration of tricyclohexyltin hydroxide in air samples.

- Principle: The analyte is collected from the air and analyzed by graphite furnace atomic absorption spectroscopy (GF-AAS).
- Methodology:
 - Sampling: Air is drawn through a sampling media consisting of a glass fiber filter (Type A/E) in series with an XAD-2 tube. A sampling volume of 500 liters at a flow rate of 1.5 L/min is recommended.[8]
 - Sample Preparation: The collected sample is prepared for analysis, which typically involves extraction into a suitable solvent.
 - Analysis: The concentration of tin is determined using GF-AAS.
 - Quantification: The method has an estimated detection limit of 1 µg of tin per 300-liter sample, with a working range of 0.015 to 1 mg/m³ (as tin).[5]

Residue Analysis in Grapes

This protocol details a validated method for quantifying **Cyhexatin** and its metabolite, dicyclohexyltin oxide (DCTO), in grapes.

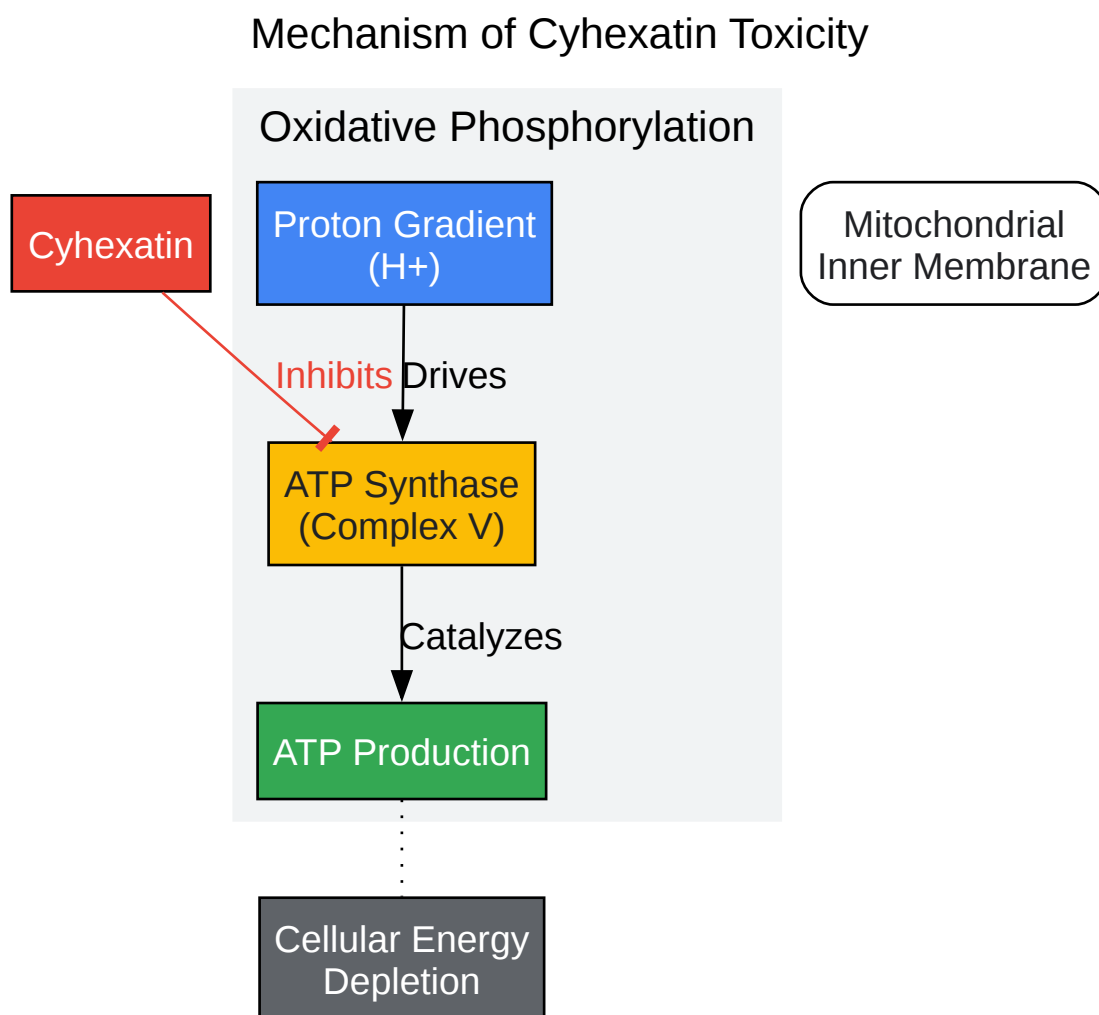
- Principle: The compounds are extracted, derivatized to more volatile forms, cleaned up, and analyzed by gas chromatography with a flame photometric detector (GC-FPD).
- Methodology:
 - Extraction: Residues are extracted from the grape matrix using a mixture of hexane and ethyl acetate in the presence of acetic acid and water.[10]
 - Derivatization: The extracted compounds are methylated using methyl magnesium chloride. **Cyhexatin** is converted to tricyclohexylmethyltin (TCMT), and DCTO is converted to dicyclohexyldimethyltin (DCMT).[10]

- Cleanup: The derivatized extract is cleaned using a Florisil column to remove interfering substances.^[10]
- Quantification: The final analysis is performed by GC-FPD, operating in the sulfur mode for detection.^[10]

Visualizations: Pathways and Workflows

Toxicological Pathway: Inhibition of Oxidative Phosphorylation

Cyhexatin's primary mechanism of toxicity is the inhibition of mitochondrial ATP synthase, a critical enzyme complex in the oxidative phosphorylation pathway.^{[1][2]} This disruption leads to a halt in ATP production, causing cellular energy depletion and eventual cell death.



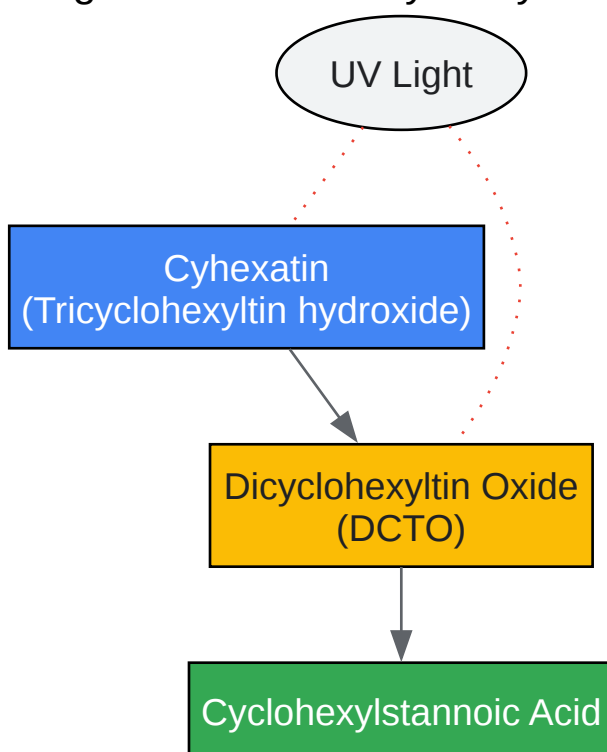
[Click to download full resolution via product page](#)

Caption: **Cyhexatin** inhibits mitochondrial ATP synthase, disrupting ATP production.

Logical Relationship: UV Degradation Pathway

When exposed to ultraviolet light, **Cyhexatin** undergoes a stepwise degradation process, forming less complex organotin compounds.[1][9]

UV Degradation Pathway of Cyhexatin



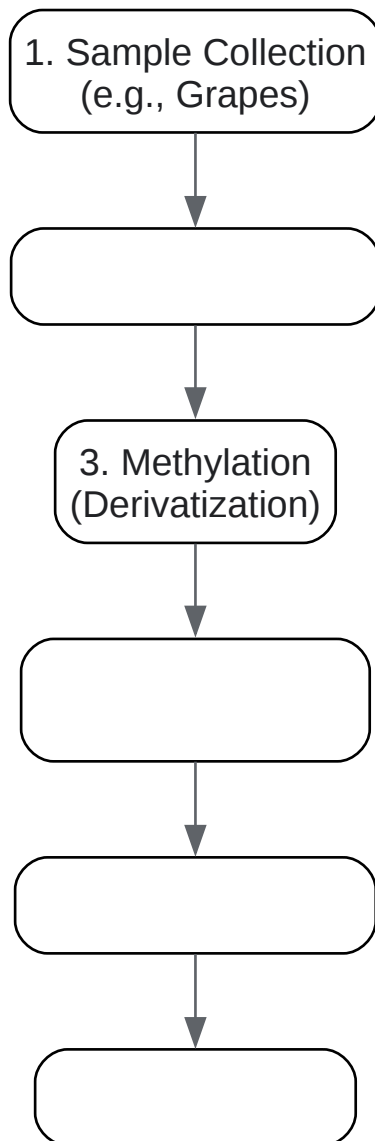
[Click to download full resolution via product page](#)

Caption: Stepwise degradation of **Cyhexatin** under UV light exposure.

Experimental Workflow: Residue Analysis

The following diagram illustrates the key steps involved in the analysis of **Cyhexatin** residues in an agricultural sample, such as grapes.

Workflow for Cyhexatin Residue Analysis



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for **Cyhexatin** residue analysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyhexatin - Wikipedia [en.wikipedia.org]
- 2. Cyhexatin (Ref: OMS 3029) [sitem.herts.ac.uk]
- 3. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 4. Report | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. Cyhexatin | C₁₈H₃₄OSn | CID 9864905 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. scbt.com [scbt.com]
- 7. CYHEXATIN | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. CYHEXATIN | Occupational Safety and Health Administration [osha.gov]
- 9. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 10. fao.org [fao.org]
- 11. ars.usda.gov [ars.usda.gov]
- 12. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Cyhexatin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141804#cyhexatin-chemical-and-physical-properties-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com